

Calculating the molecular weight of Fmoc-Gly-Gly-Gly-NH-PEG4-C2-COOH

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Compound of Interest		
Compound Name:	Fmoc-Gly-Gly-Gly-NH-PEG4-C2- COOH	
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An in-depth guide to the calculation of the molecular weight of **Fmoc-Gly-Gly-NH-PEG4-C2-COOH** is presented for researchers, scientists, and professionals in drug development. This document outlines the systematic process of determining the molecular weight by dissecting the molecule into its constituent components and accounting for the mass changes during synthesis.

Component Analysis and Molecular Weights

The target molecule, **Fmoc-Gly-Gly-Gly-NH-PEG4-C2-COOH**, is a complex structure comprising a protecting group, a peptide chain, and a PEGylated linker. To accurately calculate its molecular weight, we first identify the molecular formula and weight of each component.

Component	Chemical Formula	Molecular Weight (g/mol)	Source
Fmoc-Gly-Gly-Gly-OH	C21H21N3O6	411.40	[1]
H₂N-PEG4-C2-COOH	C11H23NO6	265.31	[2][3]
Water (H ₂ O)	H₂O	18.015	

The synthesis of the final molecule involves the formation of an amide bond between the terminal carboxylic acid of the triglycine peptide (Fmoc-Gly-Gly-Gly-OH) and the primary amine



of the PEG linker (H₂N-PEG4-C2-COOH). This condensation reaction results in the elimination of one molecule of water.

Calculation of the Final Molecular Weight

The molecular weight of the final product is calculated by summing the molecular weights of the reactants and subtracting the molecular weight of the water molecule that is removed during the amide bond formation.

Molecular Weight Calculation:

- MW (Fmoc-Gly-Gly-Gly-OH) + MW (H₂N-PEG4-C2-COOH) MW (H₂O) = Final MW
- 411.40 g/mol + 265.31 g/mol 18.015 g/mol = 658.695 g/mol

To verify this, we can determine the molecular formula of the final product and calculate its molecular weight from the atomic masses of its constituent elements.

Molecular Formula Calculation:

- Formula (Fmoc-Gly-Gly-Gly-OH) + Formula (H₂N-PEG4-C2-COOH) Formula (H₂O) = Final Formula
- $(C_{21}H_{21}N_3O_6) + (C_{11}H_{23}NO_6) (H_2O) = C_{32}H_{42}N_4O_{11}$

Final Molecular Weight from Formula:

- C: 32 x 12.011 = 384.352
- H: 42 x 1.008 = 42.336
- N: 4 x 14.007 = 56.028
- O: 11 x 15.999 = 175.989
- Total Molecular Weight = 658.705 g/mol



The slight difference between the two calculated values is due to rounding in the molecular weights of the initial components. The value derived from the final molecular formula is the more precise of the two.

Experimental Protocols

The determination of the molecular weight of a synthesized compound like **Fmoc-Gly-Gly-Gly-NH-PEG4-C2-COOH** is typically confirmed experimentally using mass spectrometry.

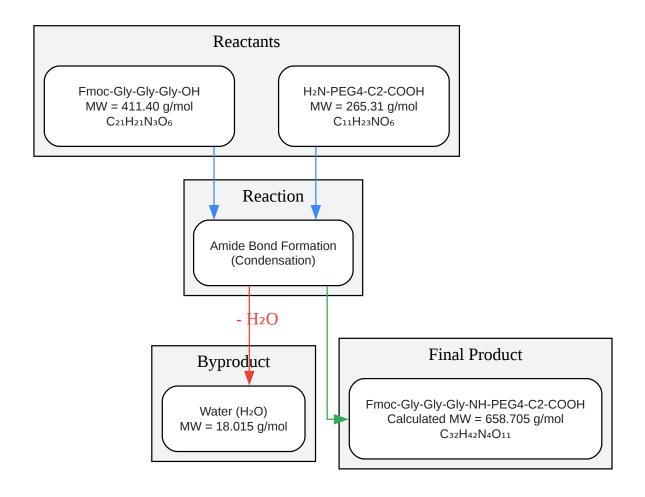
Protocol for Mass Spectrometry Analysis:

- Sample Preparation: A small amount of the purified compound is dissolved in a suitable solvent, such as acetonitrile or a mixture of water and acetonitrile, often with a small amount of an acid like formic acid to promote ionization.
- Instrumentation: A high-resolution mass spectrometer, such as an Electrospray Ionization Time-of-Flight (ESI-TOF) or Orbitrap mass spectrometer, is used.
- Method: The sample solution is introduced into the mass spectrometer. In ESI, the sample is sprayed into the source, where it is ionized. The ions are then transferred into the mass analyzer.
- Data Acquisition: The mass-to-charge ratio (m/z) of the ions is measured. For singly charged ions ([M+H]+), the m/z value is equivalent to the molecular weight plus the mass of a proton.
- Data Analysis: The resulting mass spectrum is analyzed to identify the peak corresponding to
 the molecular ion of the target compound. The experimentally determined molecular weight
 is then compared to the calculated theoretical molecular weight to confirm the identity and
 purity of the compound.

Visualization of Molecular Assembly

The following diagram illustrates the logical workflow for calculating the molecular weight of the target compound.





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Caption: Workflow for calculating the molecular weight of **Fmoc-Gly-Gly-NH-PEG4-C2-COOH**.

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